

Personal protective equipment for handling Fullerene-C84

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Compound of Interest

Compound Name: Fullerene-C84

Cat. No.: B1180186

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Essential Safety and Handling Guide for Fullerene-C84

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **Fullerene-C84** in a laboratory setting. The information is intended for researchers, scientists, and professionals in drug development to ensure safe handling and minimize exposure risks.

While pristine fullerenes generally exhibit low toxicity, the chemical, physical, and toxicological properties of **Fullerene-C84** have not been thoroughly investigated.^[1] Therefore, a conservative, risk-based approach to handling is mandatory.

Personal Protective Equipment (PPE)

All handling of **Fullerene-C84**, especially in powder form, must be conducted within a certified chemical fume hood to minimize inhalation risk.^[2] The following table summarizes the required PPE.

Exposure Route	Required PPE	Rationale & Specifications
Inhalation	Chemical Fume Hood	All manipulations of solid Fullerene-C84 or its solutions must be performed in a functioning fume hood to prevent inhalation of airborne particles.[1][2]
Dust Mask	Recommended when handling large quantities.[3]	
Dermal (Skin) Contact	Chemical-Resistant Gloves	Handle with gloves (e.g., nitrile or neoprene). Gloves must be inspected before use and disposed of after contamination in accordance with laboratory practices.[3]
Impervious Clothing/Lab Coat	A fully buttoned, long-sleeved lab coat is required to protect against skin contact.[2][3]	
Ocular (Eye) Contact	Safety Glasses with Side-Shields	Must conform to EN166 (EU) or be NIOSH (US) approved to protect against splashes and airborne particles.[3]

Quantitative Safety Data

Specific occupational exposure limits for **Fullerene-C84** are not available.[3] General studies on fullerenes have noted occupational concentrations for nanoparticle fractions (< 100 nm) in production environments to be in the range of 0.12-1.2 µg/m³, which may indicate low exposure levels.[4] However, fullerenes tend to agglomerate into larger particles.[4]

Parameter	Value	Source
Occupational Exposure Limit (OEL)	No data available	LookChem SDS[3]
Biological Limit Values	No data available	LookChem SDS[3]

Experimental Protocol: Safe Handling Workflow

This protocol outlines the essential steps for safely handling **Fullerene-C84** during routine laboratory procedures such as weighing and solution preparation.

1. Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Cover the work surface inside the fume hood with disposable absorbent liners.
- Assemble all necessary equipment (e.g., spatulas, weigh paper, vials, solvents) within the fume hood before commencing work.
- Don all required personal protective equipment as specified in the table above.

2. Weighing the Compound (Highest Risk Step):

- Perform this task inside the fume hood.
- To avoid generating airborne dust, handle the container with care.
- Use dedicated and clearly labeled spatulas and equipment.
- Weigh the desired amount onto creased weigh paper or directly into a tared vial.
- Immediately and securely close the primary container after dispensing.

3. Solution Preparation:

- To minimize splashing, add the solvent to the vial containing the weighed solid using a pipette or syringe.

- Securely cap the vial and mix using a vortexer or sonicator until the fullerene is fully dissolved.

4. Post-Handling and Decontamination:

- Wipe down all surfaces inside the fume hood with an appropriate solvent (e.g., 70% ethanol) to decontaminate.
- Carefully wipe the exterior of the primary container and any solution vials before removing them from the fume hood.
- Dispose of all contaminated disposable materials, including gloves, weigh paper, and absorbent liners, as hazardous waste.

Operational and Disposal Plans

Storage:

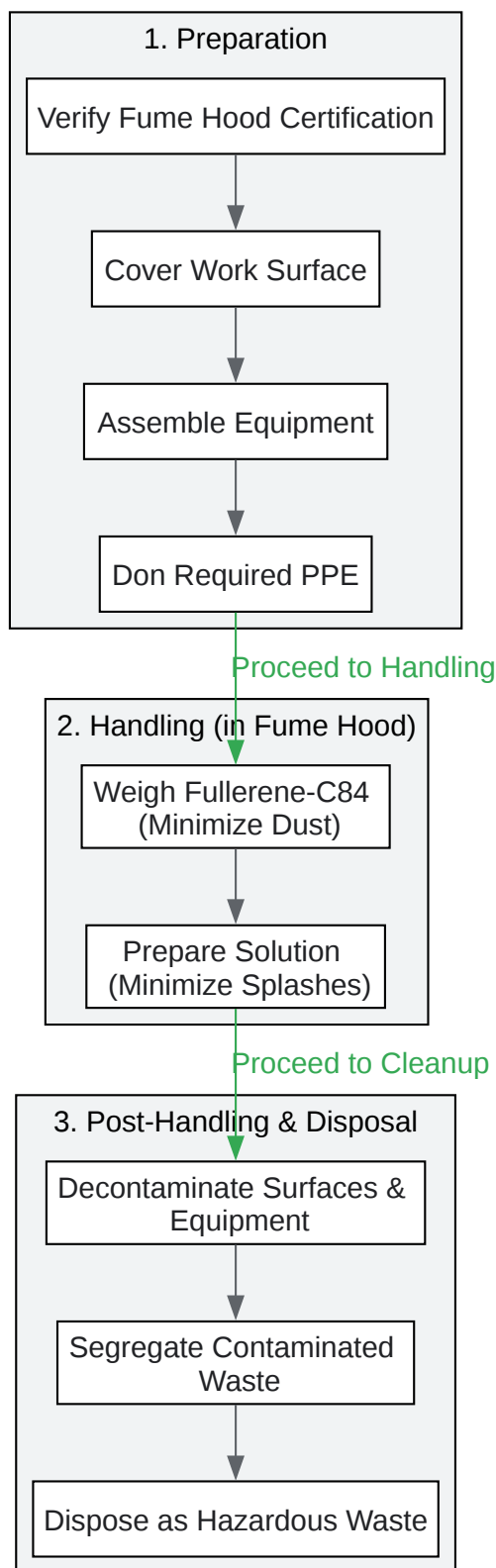
- Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[5\]](#)
- Keep the container tightly closed.[\[1\]](#)[\[3\]](#)[\[5\]](#)

Spill Management:

- In case of a spill, use personal protective equipment.[\[3\]](#)
- Avoid dust formation.[\[1\]](#)[\[3\]](#)
- Ensure adequate ventilation and evacuate personnel to a safe area.[\[3\]](#)
- Sweep or shovel the spilled material and place it in a suitable, closed container for disposal.[\[3\]](#)
- Prevent the product from entering drains.[\[3\]](#)

Waste Disposal:

- All waste generated from handling **Fullerene-C84** must be treated as hazardous chemical waste.
- Collect all contaminated solid materials, including used PPE, weigh paper, and absorbent liners, in a dedicated, sealed, and clearly labeled hazardous waste bag or container.[\[2\]](#)
- Dispose of the waste in accordance with applicable local and national regulations.[\[3\]](#)



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Caption: Workflow for the safe handling of **Fullerene-C84** in a laboratory setting.

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